

Application Notes and Protocols for N-(Butoxymethyl)acrylamide in Adhesive Formulations

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Compound of Interest

Compound Name: *N-(Butoxymethyl)acrylamide*

Cat. No.: B158947

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These application notes provide a comprehensive overview of the use of **N-(Butoxymethyl)acrylamide** (BMA) in adhesive formulations. BMA is a reactive monomer and cross-linking agent that can significantly enhance the performance properties of various adhesive systems, including pressure-sensitive adhesives (PSAs) and industrial adhesives.^[1] ^[2] Its unique chemical structure allows for the formation of self-crosslinkable polymers, imparting improved flexibility, adhesion, chemical resistance, and thermal stability to the final adhesive.^{[1][2]}

Introduction to N-(Butoxymethyl)acrylamide (BMA)

N-(Butoxymethyl)acrylamide is a hydrophobic acrylamide derivative valued for its ability to act as a self-crosslinking monomer.^[1] The butoxymethyl group can react with hydroxyl, carboxyl, amine, or amide functionalities present in the polymer backbone or on substrate surfaces, leading to the formation of a stable crosslinked network.^[1] This cross-linking mechanism enhances the cohesive strength and durability of the adhesive.^[2] BMA is compatible with a wide range of acrylic and vinyl monomers, making it a versatile component in adhesive formulations.

Key Performance Enhancements with BMA

Incorporating BMA into adhesive formulations can lead to several performance benefits:

- Improved Cohesion and Shear Strength: The cross-linking ability of BMA increases the internal strength of the adhesive, leading to higher shear resistance, which is crucial for applications where the adhesive is under constant stress.
- Enhanced Adhesion and Bonding Strength: BMA can improve the bonding strength of adhesives to a variety of substrates.[\[2\]](#)
- Increased Flexibility: Despite its cross-linking nature, BMA can also impart flexibility to the adhesive film, preventing it from becoming brittle.[\[2\]](#)
- Greater Chemical and Water Resistance: The hydrophobic butoxymethyl group and the cross-linked polymer network contribute to improved resistance to water and various chemicals.[\[1\]](#)
- Controllable Curing: The cross-linking reaction of BMA can be initiated by heat, catalysis, or other methods, offering control over the curing process.

Data Presentation: Performance of BMA in a Model Acrylic PSA

The following table summarizes illustrative performance data for a model acrylic pressure-sensitive adhesive (PSA) formulated with varying concentrations of **N-(Butoxymethyl)acrylamide**. The base formulation consists of 2-ethylhexyl acrylate, isobornyl acrylate, and acrylic acid. This data demonstrates the typical effects of increasing BMA content on key adhesive properties.

BMA Concentration (wt%)	Peel Adhesion (N/25mm)	Loop Tack (N/25mm)	Shear Strength (hours)
0	18.5	15.2	24
2	20.1	16.8	48
4	21.3	17.5	96
6	19.8	16.1	>200
8	17.2	14.3	>300

Note: This data is representative and intended for illustrative purposes. Actual results will vary depending on the specific formulation, substrate, and testing conditions.

In another study involving a modified polyvinyl alcohol (PVAL) film, the incorporation of 1.0 mol% of N-(n-butoxymethyl)-acrylamide resulted in a cross-linked film with high resistance to boiling water, exhibiting a sol fraction of only 0.8% and a swelling degree of 2.4 wt/wt.[3]

Experimental Protocols

Synthesis of an Acrylic Adhesive with BMA

This protocol describes the synthesis of a solvent-based acrylic adhesive incorporating **N-(Butoxymethyl)acrylamide** via free-radical polymerization.

Materials:

- 2-Ethylhexyl acrylate (2-EHA)
- Isobornyl acrylate (IBOA)
- Acrylic acid (AA)
- **N-(Butoxymethyl)acrylamide** (BMA)
- Azobisisobutyronitrile (AIBN) (initiator)
- Ethyl acetate (solvent)

Procedure:

- To a four-necked flask equipped with a mechanical stirrer, condenser, thermometer, and nitrogen inlet, add the desired amount of ethyl acetate.
- Begin purging the flask with nitrogen and continue throughout the reaction.
- In a separate vessel, prepare the monomer mixture by combining the desired weight percentages of 2-EHA, IBOA, AA, and BMA.
- Add a portion (e.g., 20%) of the monomer mixture to the reaction flask.
- Heat the flask to the reaction temperature (typically 75-85 °C).
- Dissolve the AIBN initiator in a small amount of ethyl acetate and add it to the reaction flask to initiate polymerization.
- After the initial exotherm subsides, gradually add the remaining monomer mixture to the flask over a period of 2-3 hours.
- Maintain the reaction temperature for an additional 4-6 hours to ensure high monomer conversion.
- Cool the resulting polymer solution to room temperature. The adhesive is now ready for coating and testing.

Adhesive Performance Testing

The following are standard test methods for evaluating the performance of pressure-sensitive adhesives.

This test measures the force required to remove a pressure-sensitive tape from a standard test panel at a specified angle and speed.

Procedure:

- Prepare test samples by coating the adhesive onto a suitable backing film (e.g., 2 mil PET) to a dry thickness of 25-30 μm .

- Cut the coated film into 25 mm wide strips.
- Apply the adhesive strip to a clean, standard test panel (e.g., stainless steel) using a 2 kg roller to ensure uniform contact.
- Allow the sample to dwell for a specified time (e.g., 20 minutes or 24 hours).
- Mount the test panel in the lower jaw of a tensile testing machine.
- Fold the free end of the tape back at a 180° angle and clamp it in the upper jaw.
- Pull the tape from the panel at a constant speed (e.g., 300 mm/min) and record the force required for removal.
- The peel adhesion is reported in Newtons per 25 mm (N/25mm).

This test measures the initial tack of an adhesive to a standard surface with minimum pressure and contact time.

Procedure:

- Prepare a 25 mm wide strip of the adhesive-coated film.
- Form the strip into a loop with the adhesive side facing out.
- Hold the ends of the loop in the upper jaw of a tensile tester.
- Bring the loop into contact with a standard test panel (e.g., stainless steel) at a controlled speed.
- Immediately after contact, reverse the direction of the machine and pull the loop away from the panel at a constant speed.
- Record the maximum force required to detach the loop.
- The loop tack is reported in Newtons per 25 mm (N/25mm).

This test measures the ability of an adhesive to resist a static load applied parallel to the surface of the adhesive.

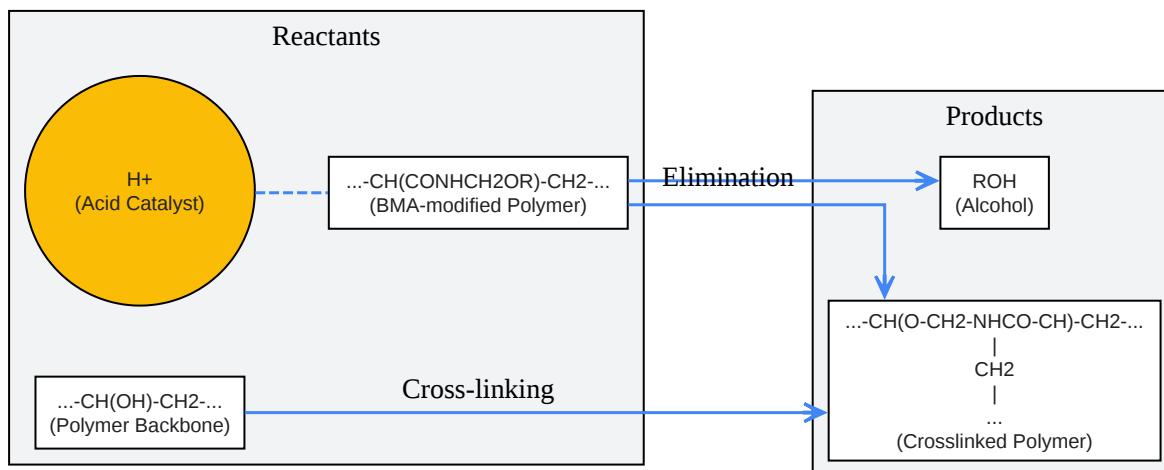
Procedure:

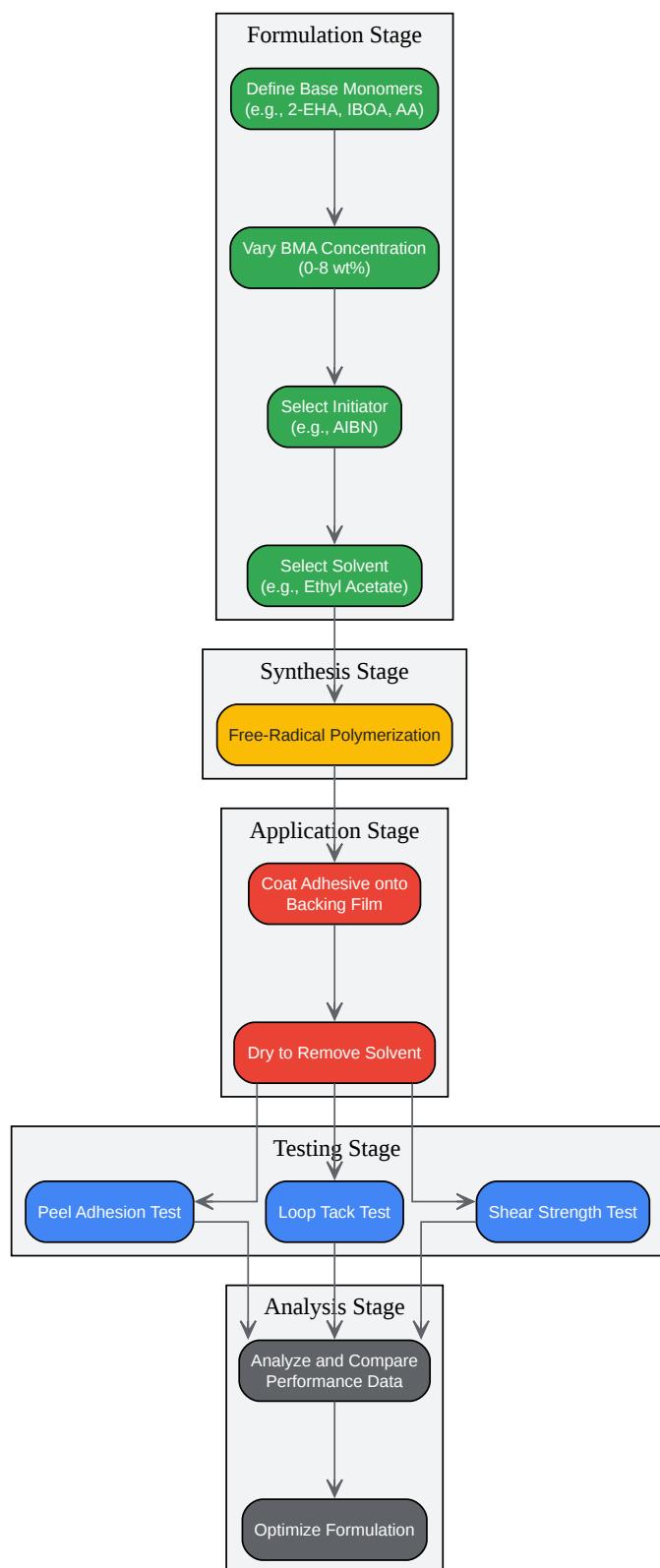
- Prepare a 25 mm wide adhesive strip.
- Apply the strip to a standard test panel (e.g., stainless steel) with a defined overlapping area (e.g., 25 mm x 25 mm).
- Use a roller to ensure good contact.
- Hang the test panel vertically in a shear test stand.
- Attach a standard weight (e.g., 1 kg) to the free end of the adhesive strip.
- Start a timer and record the time it takes for the adhesive to fail and the weight to fall.
- The shear strength is reported in hours.

Visualizations

Cross-linking Mechanism of N-(alkoxymethyl)-acrylamide

The following diagram illustrates the self-crosslinkable reaction of a polymer containing N-(alkoxymethyl)-acrylamide units, such as BMA, in the presence of an acid catalyst. The reaction involves the formation of an ether linkage between the polymer chains, with the elimination of an alcohol.



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